

Structural Analysis: 3-Cyclopropyl-4-nitro-1H-indazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-cyclopropyl-4-nitro-1H-indazole

Cat. No.: B12977790

[Get Quote](#)

Technical Guide & Whitepaper

Executive Summary

3-cyclopropyl-4-nitro-1H-indazole is a high-value heterocyclic scaffold used primarily as a precursor to 3-cyclopropyl-1H-indazol-4-amine (CAS: 1360915-89-4). The molecule features a "peri-interaction" between the C3-cyclopropyl group and the C4-nitro group, creating a unique steric and electronic environment that influences its reactivity, solubility, and binding affinity in medicinal chemistry applications. This guide details its structural dynamics, validated synthetic pathways, and analytical characterization.

Structural & Electronic Dynamics

The indazole core is a bioisostere of the indole ring, offering improved metabolic stability and distinct hydrogen-bonding capabilities. The specific substitution pattern at C3 and C4 introduces significant steric strain.

Tautomeric Equilibrium

Like unsubstituted indazoles, this molecule exists in a tautomeric equilibrium between the

and

forms.[\[1\]](#)

- **Thermodynamic Stability:** The -tautomer is thermodynamically favored (>95% population) in solution (DMSO-
, CDCl
) due to the preservation of aromaticity in the benzene ring.
- **Bond Lengths:** In the
form, the N1-N2 bond exhibits single-bond character, while the C3-N2 bond has double-bond character.

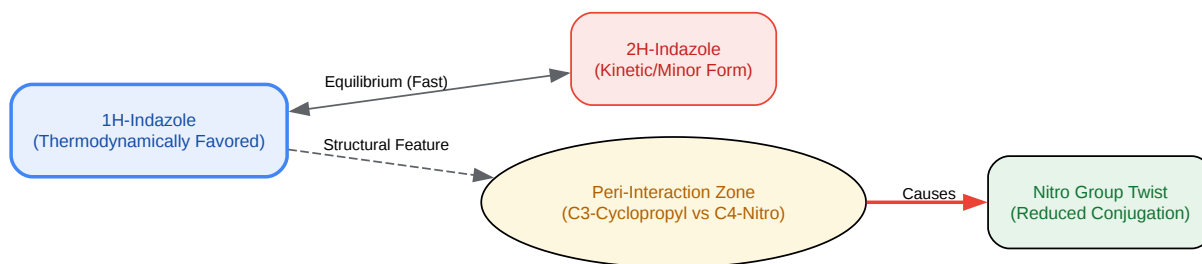
The "Peri" Steric Clash (C3 vs. C4)

The defining structural feature of this molecule is the steric repulsion between the C3-cyclopropyl ring and the C4-nitro group.

- **Conformational Locking:** The cyclopropyl group is a rigid, bulky substituent. The adjacent nitro group (at C4) is forced out of coplanarity with the benzene ring to relieve steric strain.
- **Electronic Consequences:** This deplanarization reduces the resonance withdrawal of the nitro group from the aromatic ring, making the C4-nitro group slightly more electron-rich (and harder to reduce) compared to a non-sterically hindered nitro group.

Graphviz: Tautomerism & Steric Analysis

The following diagram illustrates the tautomeric forms and the steric interaction zones.[\[2\]](#)



[Click to download full resolution via product page](#)

Figure 1: Tautomeric equilibrium and the structural consequence of the C3-C4 steric clash.

Synthetic Pathways

Constructing the 3,4-disubstituted indazole core requires bypassing the inherent directing effects of the benzene ring. The most robust method is a de novo cyclization rather than functionalizing a pre-formed indazole.

Route A: The Fluorophenyl Ketone Cyclization (Recommended)

This route is preferred for its regioselectivity and scalability. It utilizes a nucleophilic aromatic substitution (

) followed by condensation.

- Starting Material: 2-Fluoro-3-nitrobenzoic acid.
- Activation: Conversion to the Weinreb amide (using EDCI/HOBt, N,O-dimethylhydroxylamine).
- Acylation: Reaction with Cyclopropylmagnesium bromide (Grignard) to form 2-fluoro-3-nitrophenyl cyclopropyl ketone.
- Cyclization: Treatment with Hydrazine Hydrate (

) in ethanol/THF. The hydrazine displaces the labile fluorine (

) and condenses with the ketone to close the pyrazole ring.

Route B: C3-Iodination & Suzuki Coupling

This route is viable if 4-nitroindazole is already available but suffers from lower yields due to the steric hindrance at C3 during the coupling step.

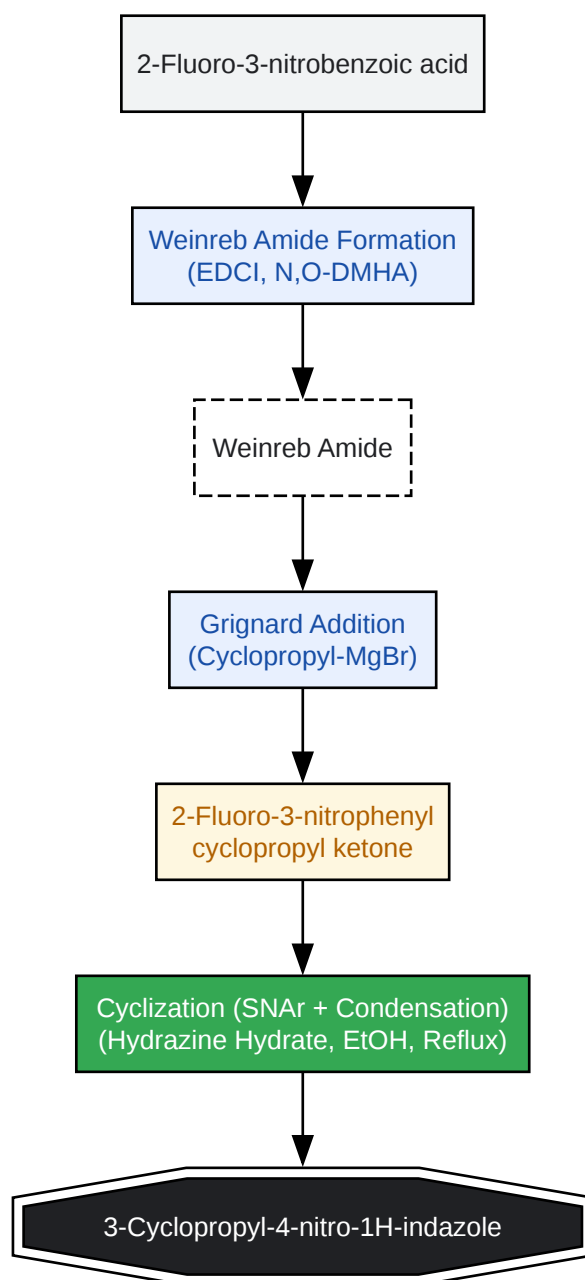
- Iodination: 4-nitroindazole +

/KOH

3-iodo-4-nitro-1H-indazole.

- Protection: THP or SEM protection of N1.
- Coupling: Suzuki-Miyaura coupling with Cyclopropylboronic acid (,).

Graphviz: Synthetic Workflow (Route A)



[Click to download full resolution via product page](#)

Figure 2: Validated synthetic route via 2-fluoro-3-nitrophenyl ketone cyclization.

Analytical Characterization Protocols

To validate the structure, researchers must confirm the regiochemistry (N1 vs N2) and the integrity of the cyclopropyl ring.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (DMSO-
d₆, 400 MHz):
 - Indazole NH: Broad singlet at 13.0–13.8 ppm (confirms tautomer).
 - Aromatic H5/H6/H7: The H5 proton (ortho to nitro) will appear as a doublet around 7.8–8.0 ppm. It is deshielded by the nitro group, but less so than in 4-nitroindazole due to the "twist" effect described in Section 2.2.
 - Cyclopropyl Methine (CH): Multiplet at 2.5–2.8 ppm.
 - Cyclopropyl Methylene (CH₂): Two distinct multiplets at 0.9–1.2 ppm (4H total), characteristic of the rigid ring.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion:
 - . Calculate exact mass for C₁₀H₈N₂O₂: 204.07.

- Fragmentation Pattern: Loss of

(M-46) is a common fragmentation pathway.

Infrared Spectroscopy (FT-IR)

- N-H Stretch: 3100–3400 cm

(broad).

- NO

Stretch: Asymmetric (~1530 cm

) and Symmetric (~1350 cm

). Note: The frequency may shift slightly due to the loss of coplanarity.

Applications in Drug Discovery

This molecule is rarely the final drug; it is a scaffold intermediate.

- Reduction to Amine: The primary utility is the reduction of the nitro group (

, Pd/C or Fe/NH

Cl) to yield 4-amino-3-cyclopropyl-1H-indazole.

- Kinase Inhibition: The 4-amino group serves as a hinge binder (often converted to an amide or urea), while the 3-cyclopropyl group fills the hydrophobic "gatekeeper" pocket in kinases such as FGFR (Fibroblast Growth Factor Receptor) or VEGFR.
- HCV Inhibitors: Used in the synthesis of NS5B polymerase inhibitors where the indazole core mimics the nucleobase.

Data Summary Table

Property	Value / Description
Molecular Formula	C
	H
	N
	O
Molecular Weight	203.20 g/mol
Predicted LogP	~2.1 (Moderate Lipophilicity)
Key Reactivity	Nitro reduction, N1-alkylation, Electrophilic aromatic substitution (C5/C7)
Storage	Hygroscopic; Store at -20°C under inert atmosphere (Ar/N))

References

- Indazole Synthesis Overview: Organic Chemistry Portal. "Synthesis of Indazoles." Available at: [\[Link\]](#)
- Synthetic Methodology (Analogous): Journal of Organic Chemistry. "General Synthesis of Substituted Indazoles from 2-Fluorobenzonitriles."
- Structural Dynamics: National Institutes of Health (PMC). "Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives." Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. US3988347A - Process for the preparation of substituted indazoles - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Structural Analysis: 3-Cyclopropyl-4-nitro-1H-indazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12977790/docs#structural-analysis-3-cyclopropyl-4-nitro-1h-indazole\]](https://www.benchchem.com/product/b12977790/docs#structural-analysis-3-cyclopropyl-4-nitro-1h-indazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

